

Technical Guide: Physicochemical Properties of Bis(p-aminophenoxy)dimethylsilane

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Compound of Interest

Compound Name: Bis(p-aminophenoxy)dimethylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the melting and boiling points of **Bis(p-aminophenoxy)dimethylsilane** (CAS No. 1223-16-1). The information is compiled from various sources to offer a comprehensive summary for research and development applications.

Physical and Chemical Properties

Bis(p-aminophenoxy)dimethylsilane is an organosilicon compound with the chemical formula $C_{14}H_{18}N_2O_2Si$.^{[1][2]} It is recognized for its utility as an intermediate in the synthesis of various silicone compounds and pharmaceuticals.^[3]

Melting and Boiling Points

There is a notable variance in the reported melting and boiling points for **Bis(p-aminophenoxy)dimethylsilane** across different suppliers and studies. This discrepancy may be attributed to differences in purity, experimental conditions, and measurement techniques. The following table summarizes the available data.

Property	Value	Pressure	Source
Melting Point	65 °C	Not Specified	[3]
64 °C	Not Specified	[4][5][6][7]	
58.5-63.8 °C	Not Specified	[8]	
-8 °C	Not Specified	[9]	
Boiling Point	401.632 °C	760 mmHg	[5][6]
225-226 °C	Not Specified	[9]	
195-199 °C	0.5 mmHg	[4][7]	
195 °C	Not Specified	[3]	

Experimental Protocol: Synthesis and Melting Point Determination

A documented synthesis of **Bis(p-aminophenoxy)dimethylsilane** provides insight into the conditions under which its melting point was determined.[8][10]

Synthesis: The compound was prepared by reacting p-aminophenol and dimethyldichlorosilane (in a 1:2.05 molar ratio) in the presence of triethylamine as an acid scavenger and benzene as the solvent. The reaction was carried out at 40°C for 4 hours.[8][10]

Purification: Following the reaction, the mixture was filtered, and the filtrate was concentrated using a rotary evaporator. The resulting residue was dissolved in a mixed solvent of petroleum ether and benzene (4:6 volume ratio). The final product was obtained through crystallization at a temperature of 2-5°C.[8]

Melting Point Measurement: The melting point of the purified product was determined to be in the range of 58.5-63.8°C.[8] The structure of the synthesized compound was confirmed using FT-IR and ¹H-NMR spectroscopy in addition to the melting point analysis.[10]

State Transition Diagram

The following diagram illustrates the physical state of **Bis(p-aminophenoxy)dimethylsilane** at different temperatures, based on the more frequently cited melting point around 64°C and the boiling point at standard atmospheric pressure.



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